

Neoisoliquiritin HPLC analysis method

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Compound of Interest

Compound Name: *Neoisoliquiritin*

Cat. No.: *B191949*

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An extensive review of established high-performance liquid chromatography (HPLC) methods has been conducted to provide a detailed application note and protocol for the analysis of **Neoisoliquiritin**. This document is intended for researchers, scientists, and professionals in drug development who require a robust and reliable method for the quantification of this natural flavonoid compound.

Application Note

Introduction

Neoisoliquiritin is a flavonoid glycoside found in licorice root (*Glycyrrhiza* species) with various reported biological activities, including anti-inflammatory and antioxidant effects.^{[1][2]} Accurate and precise quantification of **Neoisoliquiritin** is crucial for quality control of herbal medicines, pharmacokinetic studies, and drug discovery processes. This application note details a validated HPLC method for the analysis of **Neoisoliquiritin**.

Chromatographic Conditions

The separation and quantification of **Neoisoliquiritin** can be achieved using a reversed-phase HPLC method. The conditions can be adapted from methods used for similar compounds found in licorice. A summary of typical HPLC conditions is provided in Table 1.

Method Validation

A comprehensive validation of the HPLC method should be performed to ensure its suitability for the intended application. Key validation parameters include linearity, precision, accuracy,

limit of detection (LOD), and limit of quantification (LOQ).[3][4][5] Representative validation data from a study on **Neoisoliquiritin** and related compounds is summarized in Table 2.

Data Presentation

Table 1: HPLC Chromatographic Conditions for **Neoisoliquiritin** Analysis

Parameter	Condition 1	Condition 2
HPLC System	Agilent 1260 series or equivalent	Agilent 1100 with VWD or equivalent
Column	Agilent ZORBAX SB-C18 (4.6 x 250 mm, 5 µm)[2]	Diamonsil C18 (150 x 4.6 mm, 5 µm)[6]
Mobile Phase	A: 0.2% Glacial Acetic Acid in WaterB: Acetonitrile[2]	A: 0.1% Phosphoric Acid in WaterB: Acetonitrile[6]
Elution	Gradient[2]	Isocratic (72:28, v/v)[6]
Flow Rate	1.0 mL/min	1.0 mL/min[6]
Column Temp.	Ambient	Not specified
Injection Vol.	10 µL	20 µL[6]
Detection	UV at 360 nm	UV at 360 nm[6]

Table 2: Summary of Method Validation Data

Parameter	Result
Linearity Range	0.001 - 4.000 µg/mL[7]
Correlation Coeff.	>0.998[7]
Precision (RSD%)	< 10%[6]
Accuracy (RE%)	Within ±5%[6]
LOD	0.023 mg/mL (for related compound Liquiritin)[8]
LOQ	0.070 mg/mL (for related compound Liquiritin)[8]

Experimental Protocols

1. Preparation of Standard Solutions

- **Primary Stock Solution (1 mg/mL):** Accurately weigh 10 mg of **Neoisoliquiritin** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the primary stock solution with methanol to achieve concentrations ranging from 0.1 µg/mL to 50 µg/mL.

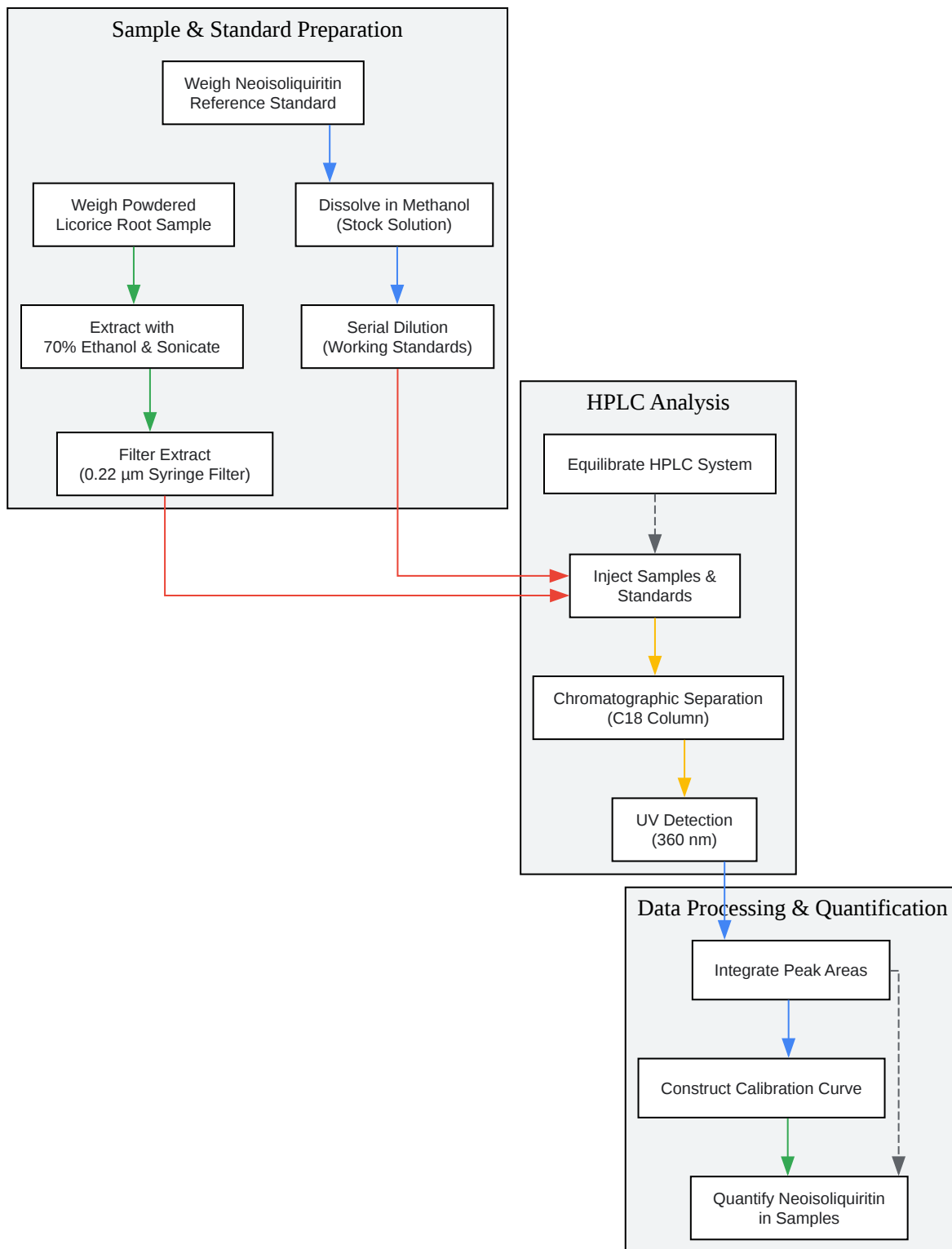
2. Sample Preparation (from Licorice Root)

- **Grinding:** Grind the dried licorice root to a fine powder (40-mesh).
- **Extraction:** Accurately weigh 0.2 g of the licorice powder and place it in a 50 mL conical flask. Add 25 mL of 70% ethanol.[\[2\]](#)
- **Sonication:** Sonicate the mixture for 30 minutes.[\[2\]](#)
- **Filtration:** Filter the extract through a 0.22 µm syringe filter into an HPLC vial.[\[2\]](#)

3. HPLC Analysis

- **System Equilibration:** Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- **Injection:** Inject 10 µL of the standard and sample solutions into the HPLC system.
- **Data Acquisition:** Acquire the chromatograms and integrate the peak area for **Neoisoliquiritin**.
- **Quantification:** Construct a calibration curve by plotting the peak area of the standards against their concentrations. Determine the concentration of **Neoisoliquiritin** in the samples from the calibration curve.

Mandatory Visualization



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Caption: Workflow for HPLC analysis of **Neoisoliquiritin**.

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References

- 1. Neoisoliquiritin [chembk.com]
- 2. researchgate.net [researchgate.net]
- 3. ijsred.com [ijsred.com]
- 4. Analytical method cross validation by HPLC for identification of five markers and quantification of one marker in SynacinnTM formulations and its in vivo bone marrow micronucleus test data - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Development and validation of HPLC method for the determination of Cyclosporin A and its impurities in Neoral[®] capsules and its generic versions | CoLab [colab.ws]
- 6. HPLC Method Determination of Isoliquiritin Apioside and Isoliquiritin in Rat Plasma for Application in Pharmacokinetic Study after an Oral Administration of Zhigancao Extract - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Quantitative Analysis of Flavonoids in Glycyrrhiza uralensis Fisch by ¹H-qNMR - PMC [pmc.ncbi.nlm.nih.gov]
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